

Technical Guide: Thermogravimetric Analysis (TGA) of Disodium Methanedisulfonate

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Compound of Interest

Compound Name: *Disodium Methanedisulfonate*

CAS No.: *5799-70-2*

Cat. No.: *B1339517*

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Executive Summary

Disodium Methanedisulfonate ($\text{CH}_2\text{Na}_2\text{O}_6\text{S}_2$), a highly stable aliphatic disulfonate salt, serves as a critical intermediate in pharmaceutical synthesis and a functional additive in high-precision electroplating (e.g., hard chrome plating). Its thermal stability profile is a Critical Quality Attribute (CQA) that dictates its suitability for high-temperature processing and shelf-life stability.

This technical guide provides a rigorous framework for the Thermogravimetric Analysis (TGA) of **Disodium Methanedisulfonate**. Unlike simple organic acids which may degrade near 200°C , the disodium salt exhibits enhanced thermal resistance due to the high lattice energy provided by the ionic sulfonate-sodium interactions. This guide details the experimental protocols, expected thermal behaviors, and kinetic modeling required to validate this material for drug development and industrial applications.

Chemical Profile & Material Significance[1][2][3][4] [5][6][7]

Before establishing the thermal protocol, we must understand the material's physicochemical baseline.

Table 1: Physicochemical Properties of **Disodium Methanedisulfonate**

Property	Specification	Relevance to TGA
CAS Number	5799-70-2	Unique Identifier for method validation.
Molecular Formula	$\text{CH}_2\text{Na}_2\text{O}_6\text{S}_2$	Stoichiometry defines residual mass calculations.
Molecular Weight	220.13 g/mol	Basis for molar mass loss calculations.
Physical State	White Crystalline Solid	Particle size influences thermal diffusion.
Hygroscopicity	Moderate	Potential for surface water adsorption (Zone 1 mass loss).
Melting Point	> 300°C (Decomposes)	TGA will likely show decomposition before a clean melt.

Scientific Context: The methanedisulfonate anion features two sulfonate groups attached to a single methylene carbon. This "geminal" disulfonate structure creates a rigid, highly charged anion. In the solid state, the sodium ions bridge these sulfonate groups, creating a robust crystal lattice that resists thermal degradation significantly better than its free acid precursor, methanedisulfonic acid, or monosulfonates.

Experimental Methodology

To ensure data integrity and reproducibility, the following TGA protocol is recommended. This protocol minimizes buoyancy effects and maximizes the resolution of overlapping thermal events.

Instrument Configuration

- Instrument: High-sensitivity TGA (e.g., TA Instruments Q5000 or Mettler Toledo TGA/DSC 3+).
- Balance Resolution:

1.0

g.
- Furnace Atmosphere:
 - Inert (Standard): Nitrogen () at 25-50 mL/min. Prevents oxidation, isolating thermal pyrolysis.
 - Oxidative (Stress Test): Air/Oxygen at 25-50 mL/min. Simulates combustion/calcination.

Sample Preparation

- Mass: 5–10 mg. Rationale: Large enough to be representative, small enough to minimize thermal gradients.
- Crucible: 70

L Alumina () or Platinum (). Open pan configuration is preferred to allow volatile gas escape.
- Pre-treatment: If the sample is suspected to be a hydrate or heavily adsorbed with moisture, a 30-minute isotherm at 105°C in situ is recommended before the ramp.

Thermal Program

- Equilibrate: 30.00°C.
- Isotherm: 1.00 min.
- Ramp: 10.00°C/min to 700.00°C.

- Gas Switch (Optional): Switch to Oxygen at 700°C and hold for 10 min to burn off carbonaceous char (Ashing).

Thermal Decomposition Profile

The TGA curve of **Disodium Methanedisulfonate** is characterized by three distinct zones. The interpretation below is grounded in the behavior of aliphatic sulfonate salts.

Zone 1: Desolvation & Dehydration (Ambient – 150°C)

- Expected Behavior: Minor mass loss (< 2.0%).^[1]
- Mechanistic Insight: **Disodium Methanedisulfonate** is typically supplied as an anhydrous solid, but it can adsorb surface moisture. A mass loss here indicates physisorbed water.
- Action: If mass loss > 5%, the sample may be a hydrate form or compromised by improper storage.

Zone 2: Stability Plateau (150°C – 380°C)

- Expected Behavior: Flat baseline (Mass change 0%).
- Mechanistic Insight: The C-S bonds and the ionic lattice remain intact. This wide stability window makes it an excellent candidate for high-temperature catalytic processes or as a stable excipient.
- CQA Check: Any mass loss in this region suggests the presence of organic impurities (e.g., residual solvents, synthesis byproducts like methanesulfonate).

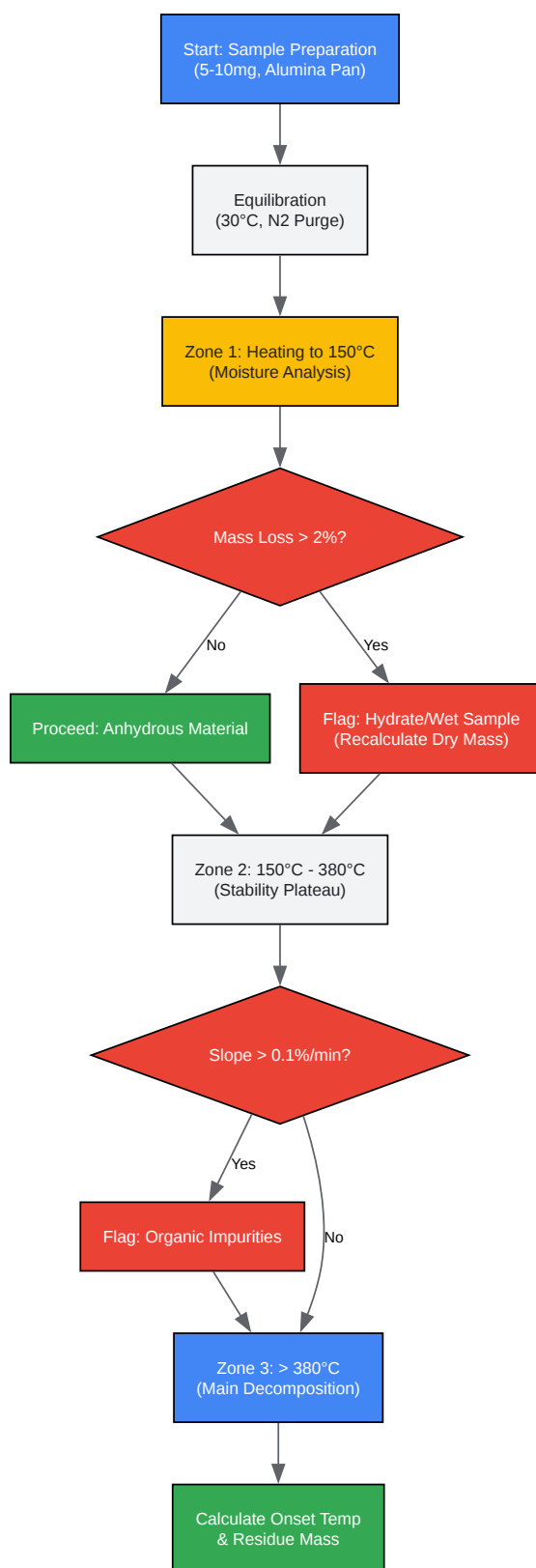
Zone 3: Pyrolytic Decomposition (Onset > 380°C)

- Expected Behavior: Major mass loss step (Rapid drop).
- Onset Temperature (): Typically observed between 380°C and 420°C.

- Mechanism:
 - C-S Bond Scission: Rupture of the carbon-sulfur bond.
 - Gas Evolution: Release of Sulfur Dioxide () and Carbon Monoxide/Dioxide ().
 - Residue Formation: In an inert atmosphere, the residue often comprises Sodium Sulfate () and Sodium Sulfide () mixed with carbon char. In air, the carbon burns off, leaving predominantly .

Visualization: TGA Workflow

The following diagram outlines the logical flow of the TGA experiment and decision-making process.



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Figure 1: Decision logic for TGA characterization of **Disodium Methanedisulfonate**.

Advanced Analysis: Decomposition Kinetics

For drug stability predictions (shelf-life), a single heating rate is insufficient. We employ Modulated TGA or Multi-heating rate methods (ASTM E1641).

Method: Flynn-Wall-Ozawa (FWO) Iso-conversional Method. Run the sample at heating rates () of 2, 5, 10, and 20 °C/min.

Equation:

Where:

- = Activation Energy (kJ/mol)
- = Gas Constant
- = Temperature at fixed conversion ()

Significance: A high

(> 150 kJ/mol) confirms the high thermal stability of the salt form compared to the acid, validating its use in processes requiring thermal sterilization.

Decomposition Pathway & Residue Analysis[9]

Understanding the breakdown products is vital for safety (toxic gas evolution) and stoichiometry.

Proposed Pathway (Inert Atmosphere):

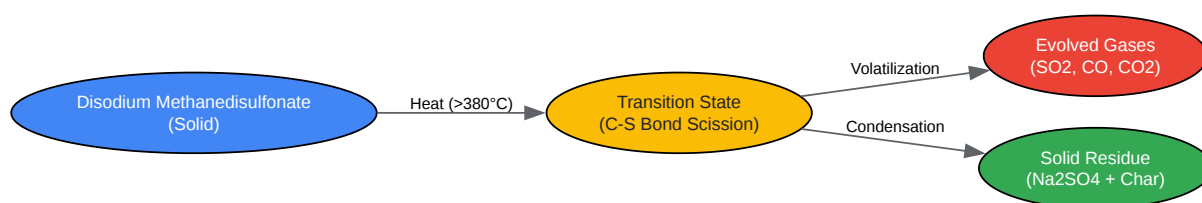
Theoretical Residue Calculation:

- Initial Molar Mass: 220.13 g/mol [2][3][4][5]
- Residue (Sodium Sulfate,): 142.04 g/mol

- Theoretical Residual Mass %:

Note: In an inert atmosphere, the residue may be lower due to the formation of Sodium Sulfide (

) or higher due to trapped carbon char. Switching to Oxygen at 700°C will oxidize the char and sulfide to sulfate, bringing the experimental value closer to the theoretical 64.5%.



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Figure 2: Simplified thermal decomposition pathway.

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